Functionalization of the phenethyl group in pyrazole aldehydes

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Compound of Interest	
Compound Name:	*2-phenethyl-2H-pyrazole-3-carbaldehyde*
CAS No.:	*956723-13-0*
Cat. No.:	*B1372974*

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Application Note: Functionalization of the Phenethyl Group in Pyrazole Aldehydes

Executive Summary & Strategic Context

The N-phenethyl pyrazole-4-carbaldehyde scaffold represents a privileged intersection in medicinal chemistry, bridging the metabolic stability of the pyrazole core with the lipophilic, receptor-engaging properties of the phenethyl moiety. This specific architecture is frequently observed in soluble guanylate cyclase (sGC) stimulators, kinase inhibitors, and GPCR ligands (e.g., adrenergic and opioid receptors).[1]

For drug development professionals, the challenge is twofold:

- Construction: Achieving high regioselectivity (N1 vs. N2) during the installation of the phenethyl group.
- Diversification: Functionalizing the phenethyl side chain itself (Late-Stage Functionalization or LSF) to modulate metabolic clearance (Cl_int) and potency without rebuilding the core.

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This guide provides validated protocols for the regioselective installation of the phenethyl group and, crucially, the direct functionalization of the phenethyl moiety via C-H activation and benzylic oxidation.[1]

Strategic Workflow: From Scaffold to Lead

The following decision tree outlines the logical flow for synthesizing and diversifying this scaffold.

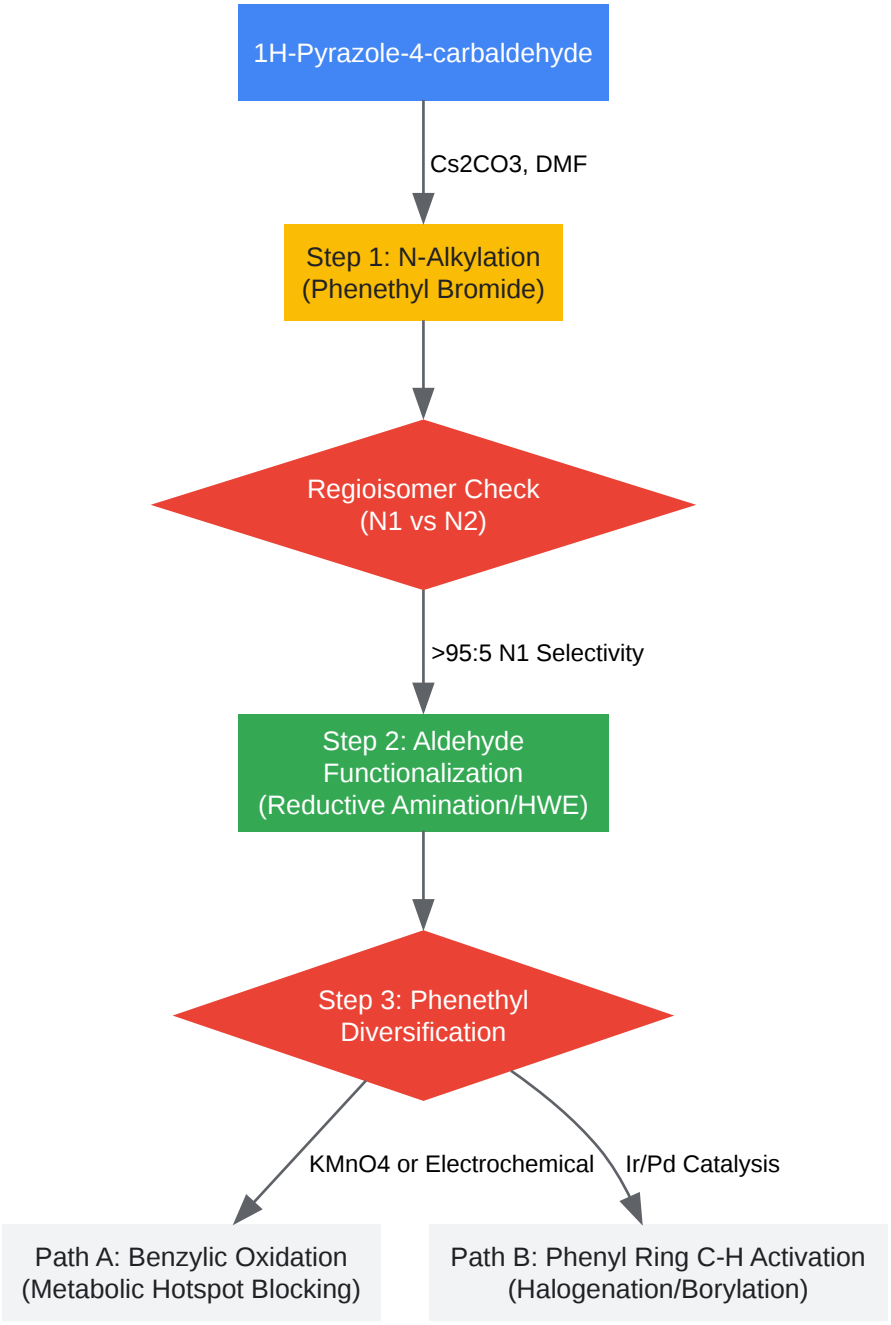

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Figure 1: Strategic workflow for the synthesis and diversification of phenethyl-pyrazole scaffolds.

Protocol A: Regioselective Installation (Construction)

The alkylation of 1H-pyrazole-4-carbaldehyde is non-trivial due to annular tautomerism. The aldehyde group is electron-withdrawing, increasing the acidity of the NH proton but also reducing the nucleophilicity of the nitrogen.

Mechanism & Causality:

- Base Selection: We utilize Cesium Carbonate (

) over Sodium Hydride (NaH).[1] While NaH is faster, the "Cesium Effect" (coordination of

  to the pyrazole nitrogen) often enhances N1-alkylation selectivity and solubility in polar aprotic solvents.
- Solvent: DMF is required to solubilize the polar pyrazole aldehyde.

Experimental Procedure

- Reagents:
  - 1H-Pyrazole-4-carbaldehyde (1.0 equiv)
  - (2-Bromoethyl)benzene (1.2 equiv)[1]
  - Cesium Carbonate (

) (2.0 equiv)[1]
  - Solvent: Anhydrous DMF (0.2 M concentration)
- Step-by-Step:

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1. Charge a flame-dried round-bottom flask with 1H-pyrazole-4-carbaldehyde and

   .
2. Add anhydrous DMF and stir at Room Temperature (RT) for 30 minutes. Note: This pre-stirring allows deprotonation and formation of the pyrazolate anion.
3. Add (2-bromoethyl)benzene dropwise via syringe.[1]
4. Heat the reaction to 60°C for 4–6 hours. Caution: Higher temperatures (>90°C) promote N2 alkylation and elimination of the bromide to styrene.[1]
5. Workup: Dilute with EtOAc, wash 3x with water (to remove DMF), and 1x with brine. Dry over

   .[1]

- Validation (Self-Check):
  - TLC: The N-phenethyl product is less polar than the starting material (

    in 30% EtOAc/Hex).
  - NMR Diagnostic: Look for the triplet at

    ppm (

). If you see a complex multiplet or vinyl protons (

    ), elimination of the bromide occurred.[1]

Protocol B: Functionalization OF the Phenethyl Group (Diversification)

Once the scaffold is built, "functionalization of the phenethyl group" allows for the optimization of ADME properties.[1] This is often termed Late-Stage Functionalization (LSF).

Scenario 1: Benzylic Oxidation (Linker Modification)

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The benzylic position is a metabolic "soft spot."[1] Oxidizing this to a ketone or alcohol can block metabolic clearance or introduce polarity.

- Reagent:

  /

  (Heterogeneous catalysis)

- Protocol:
  - Dissolve N-phenethyl pyrazole (1 equiv) in DCM.
  - Add solid

    (4 equiv) and

    (2 equiv).[1]
  - Reflux for 24 hours.
  - Filter through Celite.
  - Result: Conversion of the methylene adjacent to the phenyl ring into a carbonyl (

).

Scenario 2: Distal Phenyl Ring C-H Activation

To modulate potency, substituents (F, Cl,

) are often needed on the phenyl ring.[1] Standard electrophilic aromatic substitution (EAS) works here because the ethyl linker electrically insulates the phenyl ring from the electron-deficient pyrazole-aldehyde core.

Recommended Method: Silver-Catalyzed Chlorination This method is highly selective for the para position of the phenethyl ring due to steric shielding of the ortho positions by the ethyl chain.

- Reagents:

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- Substrate: N-phenethyl pyrazole derivative.
- Catalyst:

  (10 mol%)[1]
- Oxidant/Source:

  -Chlorosuccinimide (NCS) (1.5 equiv)[1]
- Solvent: DCE/TFA (9:1)[1]

- Step-by-Step:

  1. Dissolve substrate in DCE.
  2. Add NCS and

     .
  3. Add TFA (Trifluoroacetic acid) dropwise.[1] Mechanistic Note: TFA activates the NCS and increases the electrophilicity of the transient species.
  4. Stir at 80°C in a sealed tube for 12 hours.
  5. Purification: Silica gel chromatography.

Data Summary & Troubleshooting

Table 1: Optimization of N-Alkylation Conditions

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Base	Solvent	Temp (°C)	Yield (%)	N1:N2 Ratio	Notes
	Acetone	Reflux	45	80:20	Slow reaction, poor solubility.
NaH	THF	0 -> RT	88	60:40	Fast, but poor regioselectivity.[1]
	DMF	60	92	>95:5	Optimal conditions.
DBU	MeCN	Reflux	70	85:15	Difficult workup (amine removal).[1]

Common Failure Modes:

- Styrene Formation: If the reaction turns yellow/brown and yields are low during alkylation, the base is acting as an elimination agent on the phenethyl bromide. Fix: Lower temperature to 50°C and ensure anhydrous conditions.
- Aldehyde Oxidation: The aldehyde can autoxidize to carboxylic acid if left in air. Fix: Perform all reactions under Nitrogen/Argon atmosphere.

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  - Title: "Highly Selective N-Alkylation of Pyrazoles: Crystal Structure Evidence for Attractive Interactions"[2]
  - Source:Journal of Organic Chemistry
  - Context: Defines the steric and electronic parameters controlling N1 vs N2 selectivity.
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- Late-Stage Functionalization (C-H Activation)
  - Title: "Late-Stage C-H Functionaliz
  - Source:Chemical Reviews
  - Context: Provides the mechanistic basis for functionalizing the distal phenyl ring in the presence of sensitive heterocycles.
  - [1]
- Bioactivity of Pyrazole Aldehydes
  - Title: "Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Deriv
  - Source:Molecules[2][3][4][5][6][7][8][9][10][11][12][13]
  - Context: Validates the pyrazole-4-carbaldehyde as a critical intermediate for antimicrobial and anticancer agents.[14]
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